An In-depth Technical Guide to Butyryl Phosphate: Chemical Characteristics and Reactivity

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Compound of Interest

Compound Name:	*Butanoyl dihydrogen phosphate*
CAS No.:	*4378-06-7*
Cat. No.:	*B1221710*

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Introduction

Butyryl phosphate, a mixed anhydride of butyric acid and phosphoric acid, is a pivotal high-energy intermediate in cellular metabolism. While not as universally recognized as adenosine triphosphate (ATP), its role in specific biochemical pathways, particularly in the fermentation metabolism of anaerobic microorganisms, is fundamentally important for energy conservation. This guide provides a comprehensive technical overview of the chemical properties, reactivity, and biological significance of butyryl phosphate, tailored for researchers, scientists, and professionals in drug development. We will delve into its structure and stability, explore its reactivity as an acyl phosphate, and detail its central role in enzymatic reactions that underpin the energy economy of various organisms.

Chemical Characteristics of Butyryl Phosphate

A thorough understanding of the chemical nature of butyryl phosphate is essential for its study and application in a research context. This section outlines its structural and physicochemical properties.

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Structure and Nomenclature

Butyryl phosphate is structurally characterized by a butyryl group linked to a phosphate group via an anhydride bond. This acyl phosphate linkage is the source of its high-energy character.

- Preferred IUPAC Name: (Butanoyloxy)phosphonic acid[1]
- Other Names: **Butanoyl dihydrogen phosphate**[1]
- CAS Number: 4378-06-7[1]

Caption: Chemical structure of Butyryl Phosphate.

Physicochemical Properties

The physical and chemical properties of butyryl phosphate dictate its behavior in solution and are critical for designing experiments.

Property	Value	Source
Chemical Formula	$C_4H_9O_5P$	[1][2]
Molar Mass	168.085 $g \cdot mol^{-1}$	[1]
Appearance	Liquid	[3]
Solubility	Soluble in alcohol, ether, and water	[4]
Stereochemistry	Achiral	[2]

Note: Solubility data is inferred from related butyl phosphate compounds and should be experimentally verified for butyryl phosphate specifically.

Spectroscopic Profile

Spectroscopic methods are indispensable for the identification and structural elucidation of butyryl phosphate.

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- ^{31}P Nuclear Magnetic Resonance (NMR) Spectroscopy: As an organophosphorus compound, ^{31}P NMR is a highly informative technique. Butyryl phosphate would exhibit a distinct singlet in the phosphate region of the spectrum, with a chemical shift characteristic of an acyl phosphate. This technique is particularly useful for monitoring reactions involving the transfer of the phosphate group.

- ^{1}H and ^{13}C NMR Spectroscopy: These techniques are used to confirm the structure of the butyryl acyl chain. The ^{1}H NMR spectrum would show characteristic signals for the methyl (CH_3) and methylene (CH_2) groups, with coupling patterns that reveal their connectivity. Similarly, ^{13}C NMR would show four distinct carbon signals corresponding to the carbonyl carbon and the three aliphatic carbons of the butyryl group.

- Infrared (IR) Spectroscopy: IR spectroscopy is valuable for identifying key functional groups. The spectrum of butyryl phosphate would be characterized by strong absorption bands corresponding to the P=O and C=O stretching vibrations of the acyl phosphate group, typically found in the regions of 1200-1300 cm^{-1} and 1750-1800 cm^{-1}, respectively.

- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and can provide structural information through fragmentation patterns. The molecular ion peak would be observed at an m/z corresponding to the molecular mass (168.085).

Reactivity and Biological Role

The reactivity of butyryl phosphate is dominated by the high-energy nature of its acyl phosphate bond, which allows it to serve as a potent phosphoryl group donor in biochemical reactions.

The High-Energy Acyl Phosphate Bond

The term "high-energy" refers to the large negative Gibbs free energy change ($\Delta G^{\circ\prime}$) associated with the hydrolysis of the acyl phosphate bond. This thermodynamic instability, coupled with kinetic stability in the absence of a catalyst, makes molecules like butyryl phosphate ideal for controlled energy transfer within the cell.[5][6] The energy released upon hydrolysis is used to drive thermodynamically unfavorable reactions, most notably the synthesis of ATP.

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Hydrolysis

In the presence of water, butyryl phosphate can be hydrolyzed to yield butyrate and inorganic phosphate (Pi).

Butyryl phosphate + H_2O ⇌ Butyrate + Pi

This reaction is generally slow at neutral pH without enzymatic catalysis but is thermodynamically favorable. The stability of phosphate esters and anhydrides is a key feature that allows them to persist in the aqueous environment of the cell long enough to be utilized by enzymes.[5]

Central Role in Butyrate Metabolism

Butyryl phosphate is a key intermediate in the metabolic pathway that converts butyryl-CoA to butyrate, a process crucial for ATP generation in many anaerobic bacteria, such as those from the genus Clostridium.[1][7] This conversion occurs in a two-step enzymatic process that facilitates substrate-level phosphorylation.

- Synthesis via Phosphotransbutyrylase: The first step is the conversion of butyryl-CoA to butyryl phosphate, catalyzed by the enzyme phosphate butyryltransferase (EC 2.3.1.19), also known as phosphotransbutyrylase. This reaction is reversible and involves the transfer of the butyryl group from coenzyme A to inorganic phosphate.[8]
    - Reaction: Butyryl-CoA + Pi ⇌ Butyryl phosphate + CoA-SH
- ATP Generation via Butyrate Kinase: In the subsequent step, the high-energy phosphate group of butyryl phosphate is transferred to adenosine diphosphate (ADP) to synthesize ATP. This reaction is catalyzed by butyrate kinase (EC 2.7.2.7) and results in the formation of butyrate.[8][9]
    - Reaction: Butyryl phosphate + ADP ⇌ Butyrate + ATP

This two-enzyme system provides a mechanism for the cell to conserve the energy from the thioester bond of butyryl-CoA in the form of ATP.[7][8]

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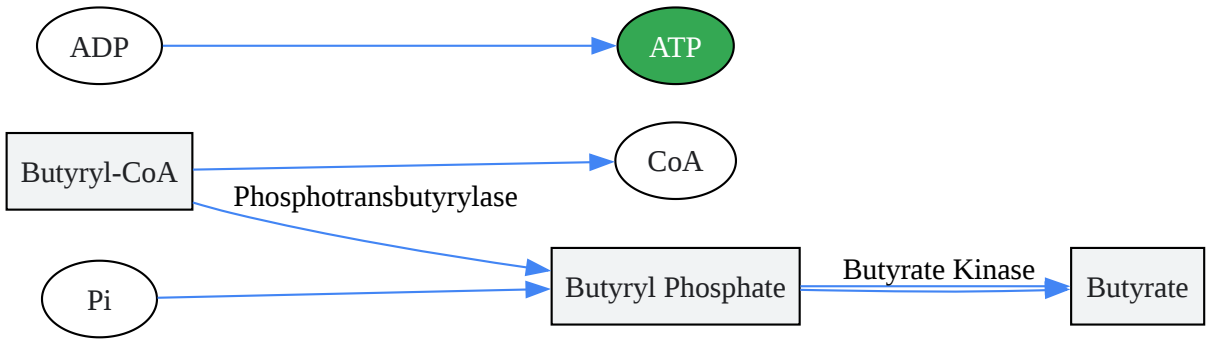

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Caption: Enzymatic conversion of Butyryl-CoA to Butyrate.

Experimental Considerations and Protocols

Working with butyryl phosphate in the laboratory requires careful consideration of its synthesis, handling, and analysis due to its reactivity.

Synthesis of Butyryl Phosphate

While enzymatic synthesis is often preferred for producing high-purity butyryl phosphate for biochemical studies, chemical synthesis methods are also available. A common approach for synthesizing alkyl phosphates involves the reaction of an alcohol with a phosphorylating agent like phosphorus oxychloride in the presence of a base such as pyridine to neutralize the HCl byproduct.[10]

General Caution: These reactions should be performed in a well-ventilated fume hood, as the reagents can be corrosive and toxic.[11][12]

Handling and Storage

Given its susceptibility to hydrolysis, butyryl phosphate should be handled and stored with care to maintain its integrity.

- Handling: All handling should be done in a dry environment, using anhydrous solvents and reagents if possible.

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- Storage: For long-term stability, butyryl phosphate should be stored in a tightly sealed container at low temperatures (e.g., -20°C or -80°C) under an inert atmosphere (e.g., argon or nitrogen) to minimize exposure to moisture and air.[11]

Analytical Methodologies

Accurate quantification of butyryl phosphate is crucial for studying its role in enzymatic reactions and metabolic pathways.

HPLC is a powerful technique for separating and quantifying butyryl phosphate from a complex mixture of metabolites.

- Methodology: A mixed-mode chromatography column is often suitable for separating charged analytes like butyryl phosphate.[13]

- Detection: Detection can be achieved using techniques such as Evaporative Light Scattering Detection (ELSD), Charged Aerosol Detection (CAD), or Mass Spectrometry (MS), which do not require a chromophore.[13]

Enzymatic assays offer high specificity and sensitivity for the quantification of butyryl phosphate. A coupled enzyme assay using butyrate kinase is a common approach.

Principle: Butyrate kinase is used to convert butyryl phosphate and ADP into butyrate and ATP. The amount of ATP produced, which is stoichiometric with the initial amount of butyryl phosphate, can then be quantified using a variety of methods, such as a luciferase-based bioluminescence assay.

Step-by-Step Protocol:

- Reaction Setup: Prepare a reaction mixture containing a suitable buffer (e.g., Tris-HCl, pH 7.4-8.3[7]), magnesium chloride (as Mg^{2+} is a required cofactor for many kinases[7]), and excess ADP.

- Initiation: Add a known amount of the sample containing butyryl phosphate to the reaction mixture.

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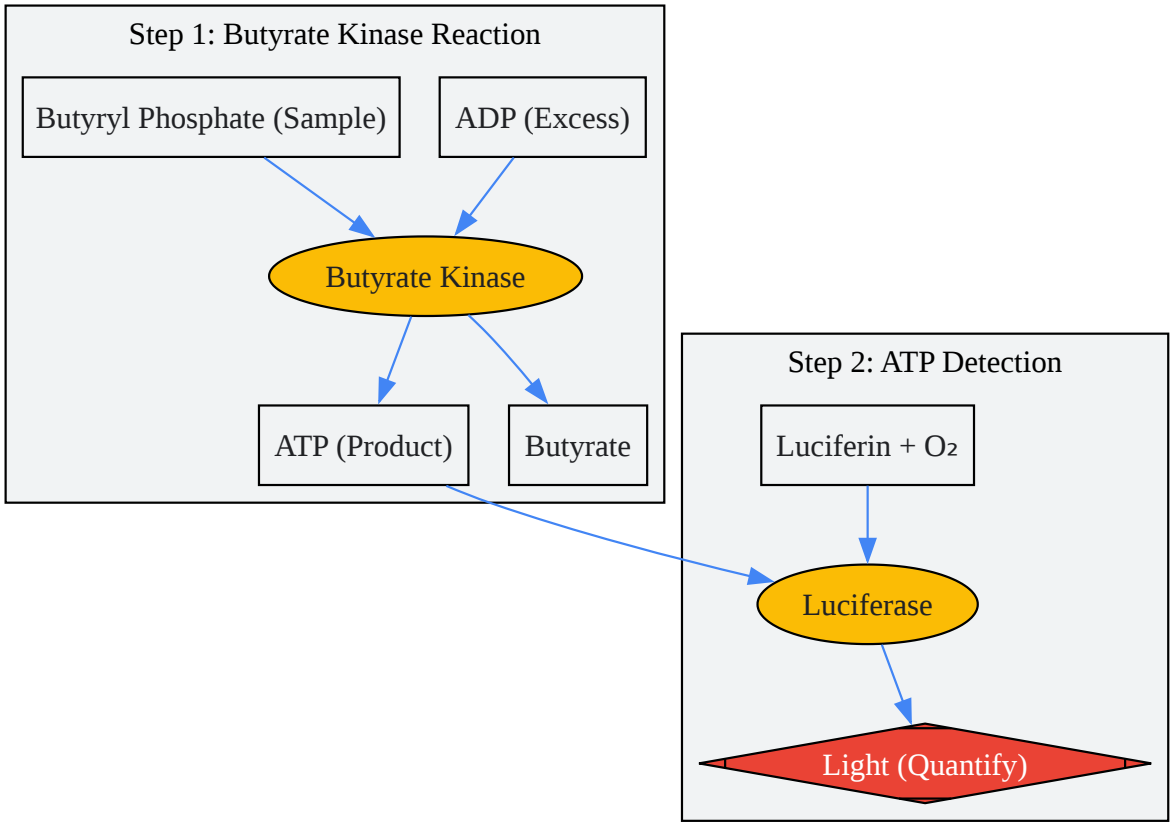
- Enzymatic Reaction: Initiate the reaction by adding a purified preparation of butyrate kinase. Incubate at a controlled temperature (e.g., 37°C) for a sufficient time to ensure the complete conversion of butyryl phosphate.
- Termination: Stop the reaction, typically by heat inactivation of the enzyme or by adding a quenching agent like EDTA.
- Quantification: Measure the amount of ATP produced. In a luciferase assay, the ATP-dependent oxidation of luciferin produces light, which can be measured with a luminometer. The light output is directly proportional to the ATP concentration.
- Standard Curve: A standard curve should be generated using known concentrations of ATP to accurately quantify the amount of ATP produced in the experimental samples.



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Caption: Workflow for a coupled enzymatic assay of Butyryl Phosphate.

Conclusion

Butyryl phosphate stands as a classic example of a high-energy acyl phosphate, playing a critical role in the bioenergetics of anaerobic metabolism. Its unique chemical characteristics, particularly the reactive acyl phosphate bond, enable it to function as a key intermediate in substrate-level phosphorylation, directly linking the catabolism of substrates like butyryl-CoA to the synthesis of ATP. A comprehensive understanding of its structure, reactivity, and the enzymes that metabolize it is essential for researchers exploring microbial physiology, metabolic engineering, and the development of novel antimicrobial strategies targeting these pathways. The experimental protocols and analytical methods outlined in this guide provide a framework for the accurate study of this important metabolite.

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